

Proper handling and storage techniques for H-Tyr(Bzl)-OH powder

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Compound of Interest

Compound Name: H-Tyr(Bzl)-OH

Cat. No.: B554735

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Application Notes and Protocols for H-Tyr(Bzl)-OH Powder

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling, storage, and application of **H-Tyr(Bzl)-OH** (O-Benzyl-L-tyrosine), a key building block in peptide synthesis and various biochemical applications. Adherence to these protocols is crucial for ensuring the integrity of the compound, obtaining reliable experimental results, and maintaining laboratory safety.

Product Information and Physical Properties

H-Tyr(Bzl)-OH is a derivative of the amino acid L-tyrosine with a benzyl group protecting the hydroxyl function of the side chain. This protection prevents unwanted side reactions during peptide synthesis.^[1]

Property	Value	Reference
CAS Number	16652-64-5	[2][3][4]
Molecular Formula	C16H17NO3	[2][3][4]
Molecular Weight	271.31 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[2]
Melting Point	259 °C (decomposes)	[2][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[2]
Optical Rotation	$[\alpha]_{20/D} -9.5 \pm 1^\circ$, c = 1% in acetic acid: water (4:1)	[2]
Storage Temperature	Room Temperature. Some suppliers recommend 0-8°C.	[2]

Safety, Handling, and Storage Protocols

Safety Precautions

H-Tyr(Bzl)-OH is classified as an irritant.[2] Appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile gloves).
- Respiratory Protection: For operations that may generate dust, use a dust mask or work in a well-ventilated area, preferably a fume hood.
- Skin and Body Protection: Wear a lab coat.

In case of exposure, follow standard first-aid measures:

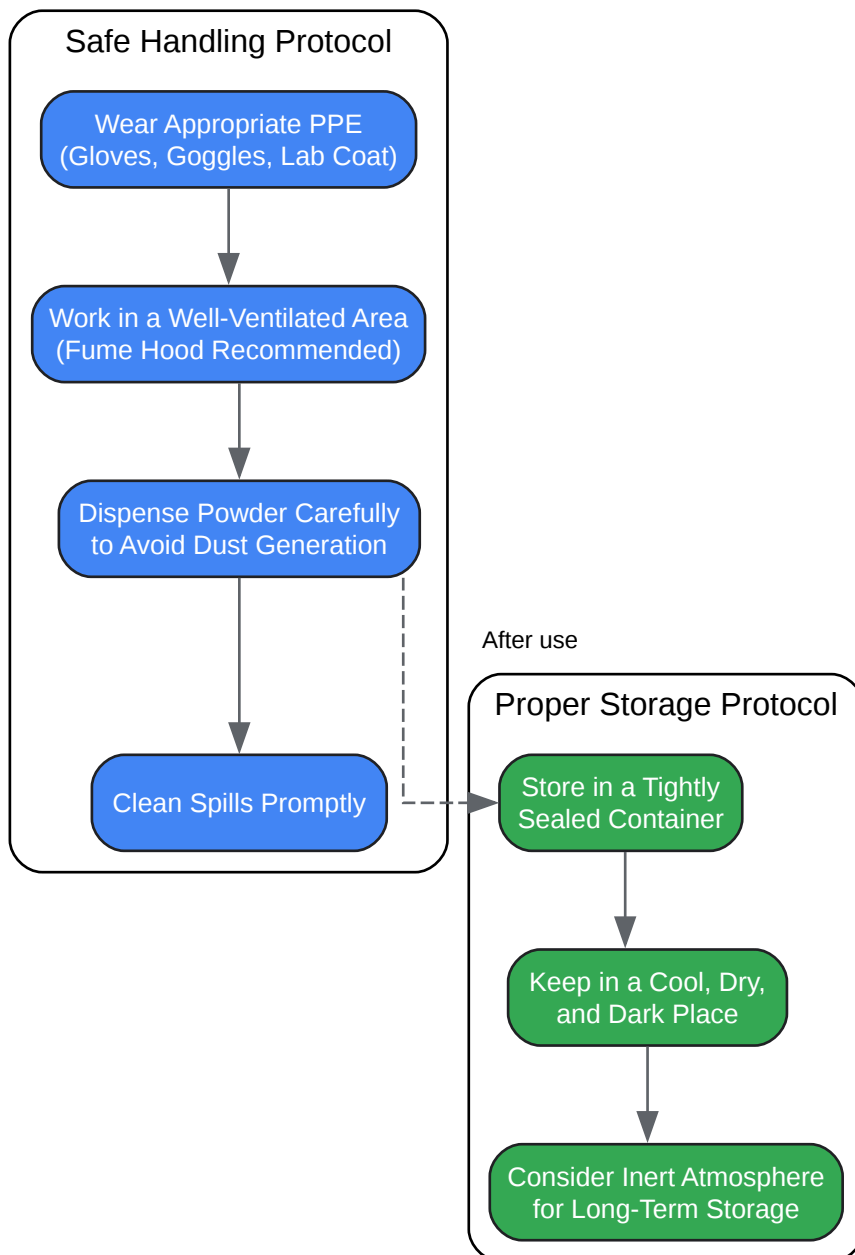
- Inhalation: Move to fresh air.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

Storage Protocol

Proper storage is essential to maintain the stability and purity of **H-Tyr(Bzl)-OH** powder.

- Temperature: Store in a cool, dry place. While room temperature is generally acceptable, some suppliers recommend refrigerated storage at 0-8°C for long-term stability.
- Atmosphere: Store in a tightly sealed container to protect from moisture and air. For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- Light: Keep in a dark place, away from direct sunlight.
- Hygroscopicity: The material is not significantly hygroscopic, but protection from moisture is good practice for all fine chemicals.

Diagram 1: Workflow for Safe Handling and Storage of H-Tyr(Bzl)-OH

[Click to download full resolution via product page](#)Diagram 1: Workflow for Safe Handling and Storage of **H-Tyr(Bzl)-OH**

Application in Solid-Phase Peptide Synthesis (SPPS)

H-Tyr(Bzl)-OH is a crucial reagent in solid-phase peptide synthesis (SPPS), particularly in the Fmoc (9-fluorenylmethyloxycarbonyl) strategy. The benzyl (Bzl) protecting group on the tyrosine side chain is stable to the basic conditions used for Fmoc removal but can be cleaved under acidic conditions during the final cleavage from the resin.

Experimental Protocol: Incorporation of H-Tyr(Bzl)-OH in SPPS

This protocol outlines the general steps for coupling **H-Tyr(Bzl)-OH** to a growing peptide chain on a solid support. The specific quantities and reaction times may need to be optimized based on the scale of the synthesis and the specific peptide sequence.

Materials:

- **H-Tyr(Bzl)-OH** powder
- Peptide synthesis resin with a free N-terminal amine
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., N,N-Diisopropylethylamine (DIPEA) or 2,4,6-Collidine)
- Washing solvents (e.g., DMF, Dichloromethane (DCM))
- Inert gas (Argon or Nitrogen)

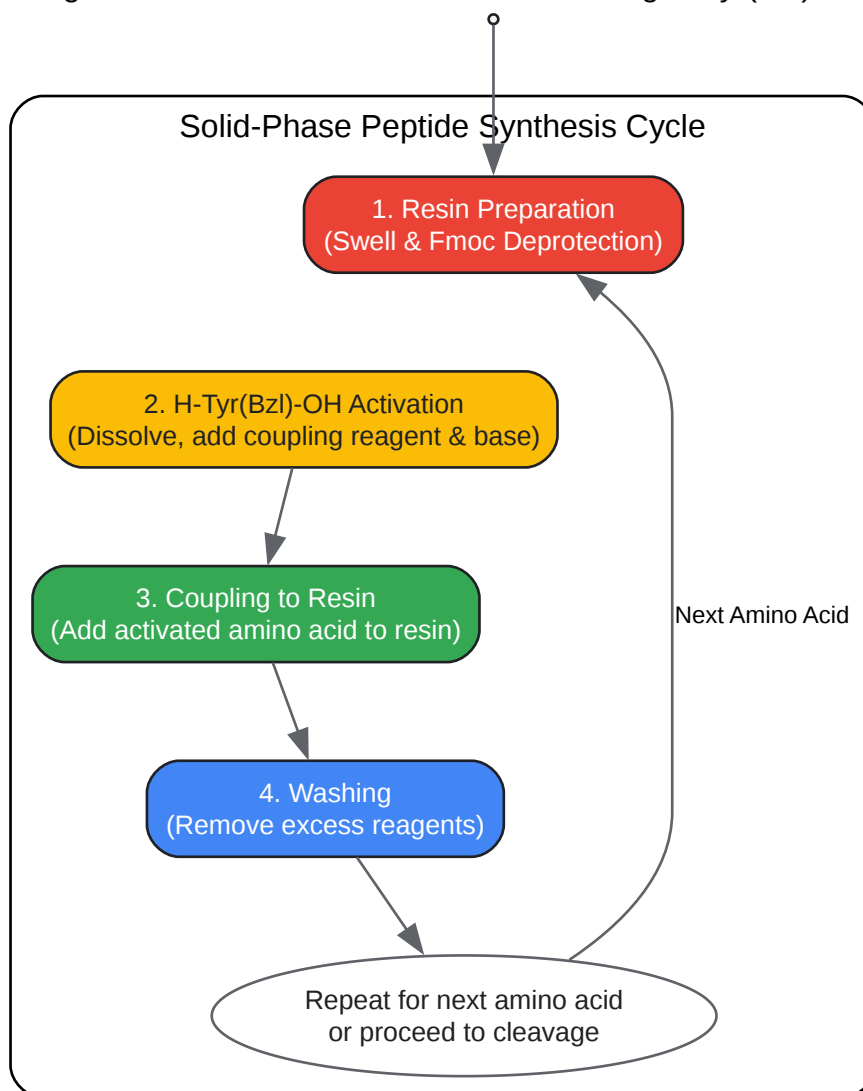
Procedure:

- Resin Preparation:
 - Swell the resin in DMF for at least 30 minutes in a reaction vessel.

- Perform Fmoc deprotection of the N-terminal amino acid on the resin using a solution of 20% piperidine in DMF.
- Wash the resin thoroughly with DMF to remove residual piperidine.
- Activation of **H-Tyr(Bzl)-OH**:
 - In a separate vial, dissolve **H-Tyr(Bzl)-OH** (typically 3-5 equivalents relative to the resin substitution) in DMF.
 - Add the coupling reagent (e.g., HBTU, HATU; slightly less than 1 equivalent relative to the amino acid) to the amino acid solution.
 - Add the base (e.g., DIPEA; 2 equivalents relative to the amino acid) to the mixture.
 - Allow the activation to proceed for a few minutes at room temperature. The solution may change color.
- Coupling to the Resin:
 - Add the activated **H-Tyr(Bzl)-OH** solution to the deprotected resin in the reaction vessel.
 - Agitate the mixture at room temperature for the recommended coupling time (typically 1-2 hours).
 - Monitor the coupling reaction for completion using a qualitative test (e.g., Kaiser test). A negative Kaiser test (beads remain colorless or yellow) indicates a complete reaction.
- Washing:
 - Drain the reaction vessel.
 - Wash the resin extensively with DMF to remove excess reagents and by-products.
 - A final wash with DCM can be performed before proceeding to the next synthesis cycle.
- Capping (Optional):

- If the coupling is incomplete, any unreacted amino groups on the resin can be capped (e.g., using acetic anhydride and a base) to prevent the formation of deletion sequences.

Diagram 2: General Workflow for SPPS using H-Tyr(Bzl)-OH



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Diagram 2: General Workflow for SPPS using **H-Tyr(Bzl)-OH**

Quality Control

The purity of **H-Tyr(Bzl)-OH** can be assessed by standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. It is recommended to verify the purity of the material upon receipt and periodically if stored for an extended period.

Waste Disposal

Dispose of **H-Tyr(Bzl)-OH** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional laboratory training and judgment. Always consult the Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive safety information.

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